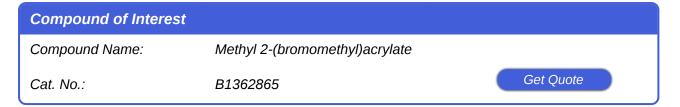


Commercial Availability and Applications of Methyl 2-(bromomethyl)acrylate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, synthesis, and key applications of **Methyl 2-(bromomethyl)acrylate** (MBMA), a versatile reagent with significant potential in polymer chemistry and drug discovery. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Commercial Availability and Suppliers

Methyl 2-(bromomethyl)acrylate (CAS No. 4224-69-5) is readily available from several major chemical suppliers. Purity levels are typically high, often exceeding 96-97%. The compound is generally offered in quantities ranging from one to several grams. While pricing can vary between suppliers and is subject to change, the following table summarizes the offerings from prominent vendors.



Supplier	Purity	Available Quantities	Price (USD/EUR)
Thermo Scientific Chemicals	96%	1 g, 5 g	\$180 (1g), \$713 (5g) [1]
Sigma-Aldrich	97%	-	Price available upon login
TCI (Tokyo Chemical Industry)	>97.0% (GC)	1 g, 5 g	€39.00 (1g), €100.00 (5g)[2]
CymitQuimica	>97.0% (GC)	1 g, 5 g	€39.00 (1g), €100.00 (5g)[2]
MedChemExpress	99.38%	-	-
BLD Pharm	-	-	Price available upon login[3]
ChemicalBook	98%-99%	KG quantities	\$3.90-5.90/KG (from some suppliers)[4]

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

Synthesis of Methyl 2-(bromomethyl)acrylate

For researchers who wish to synthesize MBMA in-house, several reliable protocols have been reported. Two common methods are detailed below.

Synthesis from Methyl 2-(hydroxymethyl)acrylate

A straightforward method involves the bromination of Methyl 2-(hydroxymethyl)acrylate using phosphorus tribromide.[5][6]

Experimental Protocol:

 Dissolve 10.2 g of Methyl 2-(hydroxymethyl)acrylate in 150 mL of acetonitrile in a roundbottom flask.

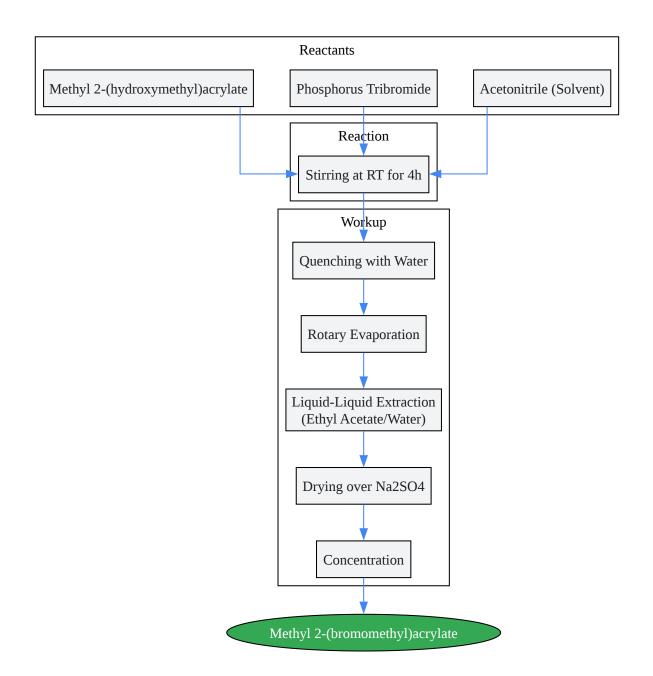






- Slowly add 4 mL of phosphorus tribromide dropwise to the solution while stirring.
- Continue stirring the reaction mixture at room temperature for 4 hours.
- After the reaction is complete, quench the reaction by the careful addition of water.
- Remove the acetonitrile solvent via rotary evaporation under reduced pressure.
- To the remaining residue, add 100 mL of water and extract the aqueous phase twice with 100 mL of ethyl acetate each time.
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the final product.





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Synthesis of MBMA from Methyl 2-(hydroxymethyl)acrylate.



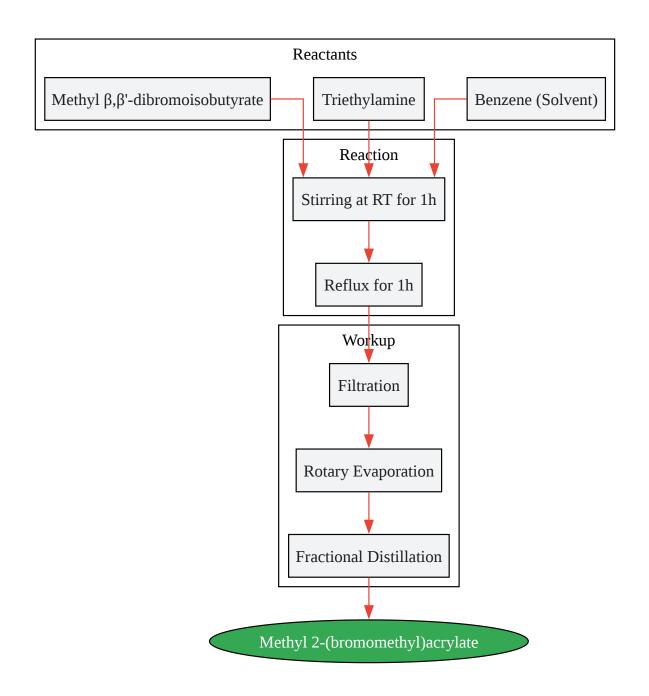
Synthesis from Methyl β,β'-dibromoisobutyrate

An alternative route involves the dehydrobromination of Methyl β , β '-dibromoisobutyrate. [7]

Experimental Protocol:

- In a dry, three-necked flask equipped with a mechanical stirrer, reflux condenser, and an addition funnel, dissolve 20 g (0.077 mol) of Methyl β,β'-dibromoisobutyrate in 50 mL of anhydrous benzene.
- While stirring vigorously, add a solution of 7.7 g (0.076 mol) of triethylamine in 50 mL of benzene dropwise at a rate of approximately 3 mL per minute.
- After the addition is complete, continue stirring the mixture for an additional hour at room temperature.
- Reflux the mixture for 1 hour and then cool to 20°C.
- Filter the mixture to remove the triethylammonium bromide salt and wash the salt with benzene.
- Combine the filtrate and washings and concentrate on a rotary evaporator.
- Fractionally distill the residue under reduced pressure to obtain the pure product.





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Synthesis of MBMA from Methyl β , β '-dibromoisobutyrate.

Applications in Drug Discovery and Development



Methyl 2-(bromomethyl)acrylate is a valuable building block in medicinal chemistry and drug discovery, primarily due to its reactive nature which allows for its incorporation into a variety of molecular scaffolds.

Inhibition of MurA: A Key Bacterial Enzyme

One of the most promising applications of MBMA is in the development of inhibitors against MurA, a crucial enzyme in the bacterial peptidoglycan biosynthesis pathway. The inhibition of MurA disrupts the formation of the bacterial cell wall, leading to cell death. This makes MurA an attractive target for the development of novel antibiotics.

Proposed Mechanism of Action:

The electrophilic nature of the bromomethyl group in MBMA allows it to react with nucleophilic residues, such as cysteine, in the active site of the MurA enzyme. This covalent modification can lead to irreversible inhibition of the enzyme's activity.



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Proposed mechanism of MurA inhibition by MBMA.

Experimental Protocol: MurA Enzyme Inhibition Assay

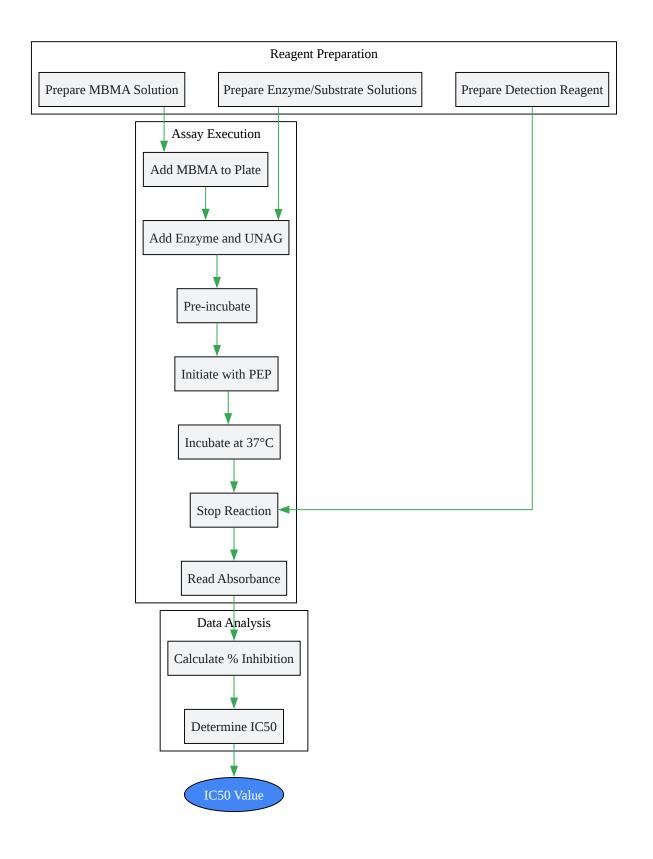
The following is a generalized protocol for a colorimetric in vitro enzyme inhibition assay to screen for MurA inhibitors, adapted for the use of **Methyl 2-(bromomethyl)acrylate**. This assay quantifies the inorganic phosphate (Pi) released during the MurA-catalyzed reaction.

- Reagent Preparation:
 - Prepare a stock solution of Methyl 2-(bromomethyl)acrylate in DMSO.



- Prepare solutions of purified MurA enzyme, UDP-N-acetylglucosamine (UNAG), and phosphoenolpyruvate (PEP) in an appropriate assay buffer (e.g., 50 mM HEPES, pH 7.8).
- Prepare a phosphate detection reagent (e.g., Malachite Green).
- Assay Procedure (96-well plate format):
 - Add varying concentrations of the Methyl 2-(bromomethyl)acrylate solution to the wells
 of a 96-well plate. Include a DMSO control (no inhibitor).
 - Add the MurA enzyme and UNAG solution to each well.
 - Pre-incubate the plate to allow for the inhibitor to interact with the enzyme.
 - Initiate the enzymatic reaction by adding PEP to each well.
 - Incubate the plate at 37°C for a set period (e.g., 15-30 minutes).
 - Stop the reaction by adding the phosphate detection reagent.
 - Measure the absorbance at the appropriate wavelength (e.g., 650 nm) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of MurA inhibition for each concentration of Methyl 2-(bromomethyl)acrylate compared to the DMSO control.
 - Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.





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Workflow for MurA enzyme inhibition assay.



Synthesis of Functionalized Heterocycles

Methyl 2-(bromomethyl)acrylate is a key reagent in the synthesis of various functionalized heterocyclic compounds, such as pyrrolidones.[8] These scaffolds are of significant interest in drug discovery as they are present in a wide range of biologically active molecules. The ability to introduce diverse functionalities through the reactive acrylate moiety makes MBMA a versatile tool for generating libraries of potential drug candidates.

Conclusion

Methyl 2-(bromomethyl)acrylate is a commercially accessible and synthetically versatile compound with significant applications in both materials science and drug discovery. Its utility as a monomer in polymer synthesis and as a reactive building block for the creation of novel bioactive molecules, particularly as an inhibitor of the bacterial enzyme MurA, underscores its importance for researchers in these fields. The detailed protocols and supplier information provided in this guide aim to facilitate the use of this valuable reagent in further scientific exploration and the development of new technologies and therapeutics.

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